

Application Note and Protocol: Preparation of Mark-IN-4 Stock Solution

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | Mark-IN-4 | |
| Cat. No.: | B10861819 | Get Quote |

Audience: Researchers, scientists, and drug development professionals.

Introduction: Mark-IN-4 is a potent inhibitor of microtubule affinity regulating kinase (MARK) with a half-maximal inhibitory concentration (IC50) of 1 nM.[1][2][3] The MARK family of serine/threonine kinases, particularly MARK4, plays a crucial role in regulating microtubule dynamics through the phosphorylation of microtubule-associated proteins (MAPs) such as tau. [4][5] Elevated levels and activity of MARK4 are associated with the hyperphosphorylation of tau, a key pathological event in Alzheimer's disease leading to the formation of neurofibrillary tangles.[4][5][6] By inhibiting MARK4, Mark-IN-4 serves as a valuable chemical probe for studying tau pathology and represents a potential therapeutic strategy for Alzheimer's disease. [1][4] This document provides a detailed protocol for the preparation, storage, and handling of Mark-IN-4 stock solutions to ensure experimental consistency and reproducibility.

Quantitative Data Summary

The key properties of Mark-IN-4 are summarized in the table below for quick reference.



| Property | Value | Reference |
|------------------------|---------------------------------------|-----------|
| Chemical Name | Mark-IN-4 | [2] |
| Molecular Formula | C21H23N7O | [2] |
| Molecular Weight | 421.52 g/mol | [2] |
| IC50 | 1 nM | [1][2][3] |
| Purity | >99% | [1][7] |
| Primary Stock Solvent | Dimethyl sulfoxide (DMSO) | [1][8] |
| Reported Solubility | ≥ 25 mg/mL in DMSO | [1] |
| Stock Solution Storage | -20°C for 1 month, -80°C for 6 months | [1][3] |

Experimental Protocols Materials and Equipment

- Mark-IN-4 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

Mark-IN-4 is intended for research use only.



- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid direct contact with skin and eyes.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[1]

Preparation of a 10 mM Mark-IN-4 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. Calculations can be adjusted for different desired concentrations.

Calculation: To prepare a stock solution, use the following formula: Mass (mg) = Desired Concentration (mM) x Molecular Weight (g/mol) x Volume (mL)

For a 10 mM stock solution in 1 mL of DMSO: Mass (mg) = 10 mM x 421.52 g/mol x 1 mL = 4.2152 mg

Procedure:

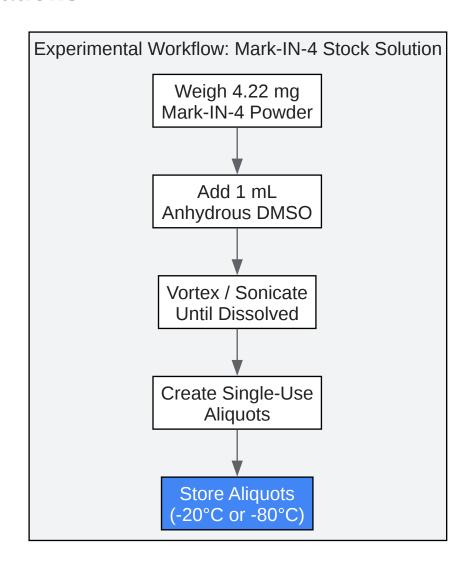
- Equilibration: Allow the vial of **Mark-IN-4** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.
- Weighing: Carefully weigh out 4.22 mg of Mark-IN-4 powder using a calibrated analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. If precipitation occurs, gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution.[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, dispense
 the stock solution into smaller, single-use aliquots in sterile cryovials.[1][3] The volume of
 each aliquot should be appropriate for your typical experimental needs.
- Storage: Store the aliquots protected from light at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[1][3]



Preparation of Working Solutions

- Before use, allow an aliquot of the stock solution to thaw completely and equilibrate to room temperature for at least one hour.[3]
- Briefly centrifuge the vial to collect the solution at the bottom.
- Dilute the DMSO stock solution into the appropriate aqueous cell culture medium or in vivo vehicle to achieve the final desired working concentration.
- Note: For in vivo experiments, working solutions should be prepared freshly on the same day of use.[1]

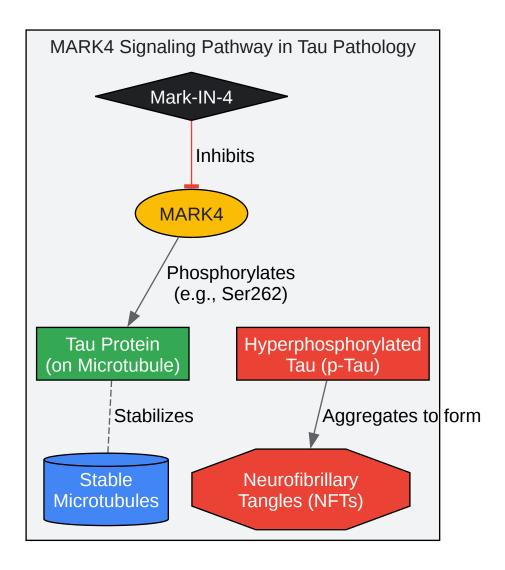
Visualizations





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Caption: Workflow for preparing a 10 mM Mark-IN-4 stock solution.



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Caption: Inhibition of the MARK4-Tau phosphorylation pathway by Mark-IN-4.

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